

# Application Note: Quantification of Disperse Blue 183 using UV-Vis Spectrophotometry

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## Compound of Interest

Compound Name: Disperse Blue 183

Cat. No.: B1345753

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## Abstract

This application note details a validated UV-Vis spectrophotometric method for the quantitative determination of **Disperse Blue 183**, a common azo dye used in the textile industry. This method is simple, rapid, and cost-effective, making it suitable for routine quality control and research applications. The protocol outlines the preparation of standards and samples, the determination of the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ), and the construction of a calibration curve for quantification. All experimental data is presented in clear, tabular format, and the workflow is visualized using diagrams.

## Introduction

**Disperse Blue 183** is a synthetic dye widely utilized for dyeing polyester and other synthetic fibers.<sup>[1]</sup> Accurate quantification of this dye is crucial for ensuring product quality, monitoring dyeing processes, and assessing environmental impact. UV-Visible spectrophotometry is a well-established analytical technique that relies on the absorption of light by a substance at a specific wavelength. This application note provides a detailed protocol for the quantification of **Disperse Blue 183** using this technique.

## Principle

The quantification of **Disperse Blue 183** by UV-Vis spectrophotometry is based on the Beer-Lambert Law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light through the solution.

## Materials and Methods

### Instrumentation

- UV-Vis Spectrophotometer (double beam)
- Analytical Balance
- Volumetric flasks (10 mL, 50 mL, 100 mL)
- Pipettes
- Quartz cuvettes (1 cm path length)

### Reagents and Chemicals

- **Disperse Blue 183** (analytical standard)
- Acetone (spectroscopic grade)<sup>[2][3]</sup>
- Dimethylformamide (DMF) (spectroscopic grade)<sup>[2][3]</sup>

Note: **Disperse Blue 183** is soluble in acetone and dimethylformamide.<sup>[2][3]</sup> This protocol will proceed with acetone as the solvent.

## Experimental Protocols

### Determination of Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ )

- Prepare a stock solution: Accurately weigh 10 mg of **Disperse Blue 183** and dissolve it in a 100 mL volumetric flask with acetone to obtain a concentration of 100  $\mu\text{g/mL}$ .
- Prepare a working solution: Dilute 1 mL of the stock solution to 10 mL with acetone in a volumetric flask to get a 10  $\mu\text{g/mL}$  solution.
- Scan the spectrum: Record the UV-Vis spectrum of the 10  $\mu\text{g/mL}$  solution from 400 nm to 800 nm using acetone as a blank.

- Identify  $\lambda_{\text{max}}$ : The wavelength at which the maximum absorbance is observed is the  $\lambda_{\text{max}}$ . The maximum absorption wavelength for **Disperse Blue 183** is approximately 625 nm.[\[2\]](#)

## Preparation of Standard Solutions and Calibration Curve

- Prepare a series of standard solutions: From the 100  $\mu\text{g/mL}$  stock solution, prepare a series of dilutions in 10 mL volumetric flasks to obtain concentrations of 2, 4, 6, 8, and 10  $\mu\text{g/mL}$  in acetone.
- Measure absorbance: Measure the absorbance of each standard solution at the determined  $\lambda_{\text{max}}$  (625 nm) using acetone as the blank.
- Construct the calibration curve: Plot a graph of absorbance versus concentration.
- Perform linear regression: Calculate the equation of the line ( $y = mx + c$ ) and the coefficient of determination ( $R^2$ ). The  $R^2$  value should be  $\geq 0.995$  for the curve to be considered linear.

## Preparation of Sample Solution

- Accurately weigh a sample containing **Disperse Blue 183**.
- Dissolve the sample in a known volume of acetone.
- Filter the solution if necessary to remove any particulate matter.
- Dilute the sample solution with acetone to a concentration that falls within the linear range of the calibration curve.

## Quantification of Disperse Blue 183 in the Sample

- Measure the absorbance of the prepared sample solution at 625 nm.
- Calculate the concentration of **Disperse Blue 183** in the sample solution using the equation from the linear regression of the calibration curve.
- Account for any dilution factors to determine the original concentration of **Disperse Blue 183** in the sample.

## Data Presentation

Table 1: Determination of  $\lambda_{\text{max}}$  for **Disperse Blue 183**

Parameter	Value
Solvent	Acetone
Wavelength Range	400 - 800 nm
$\lambda_{\text{max}}$	625 nm <sup>[2]</sup>

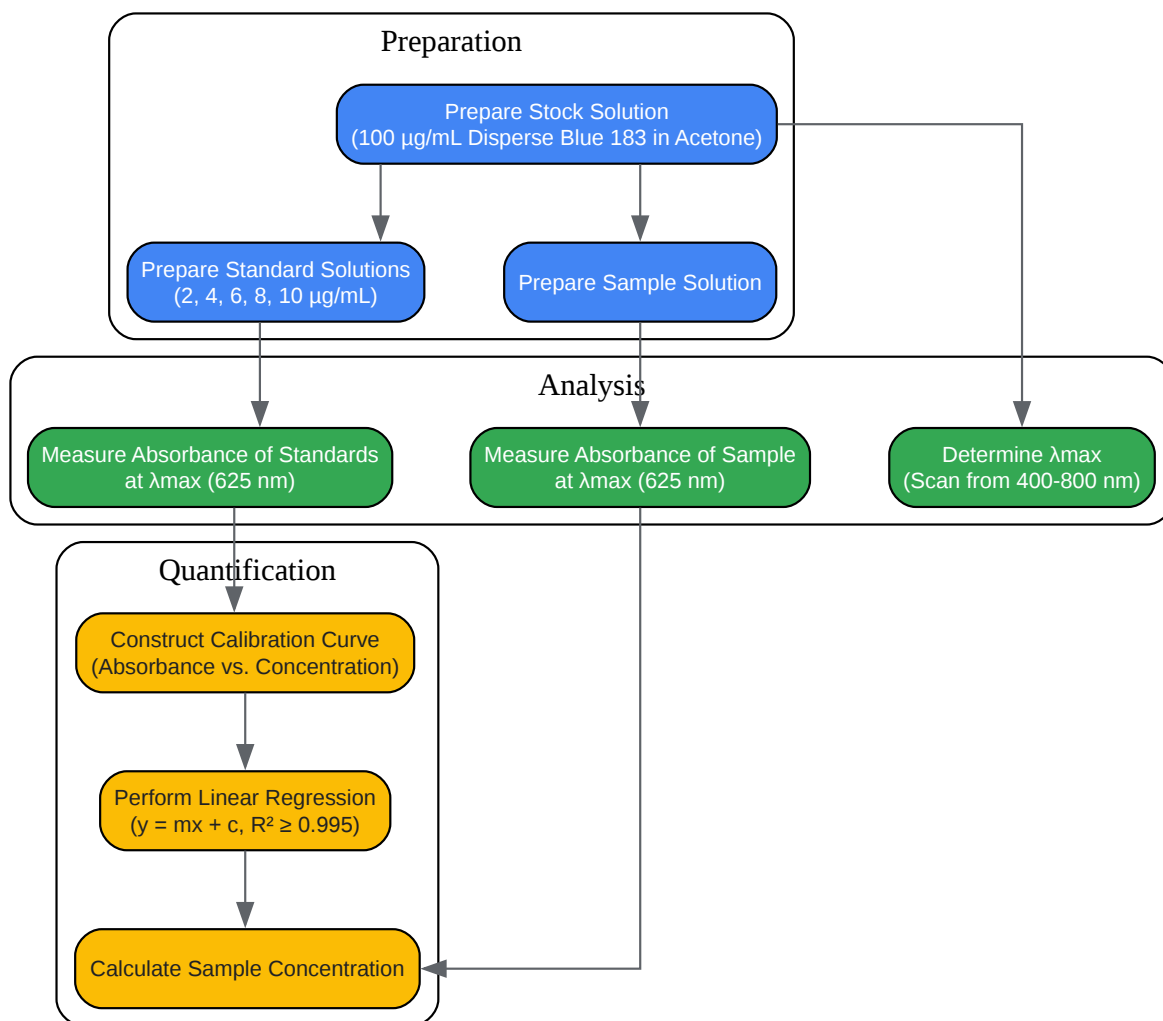
Table 2: Calibration Data for **Disperse Blue 183** in Acetone

Concentration ( $\mu\text{g/mL}$ )	Absorbance at 625 nm
2	[Absorbance Value]
4	[Absorbance Value]
6	[Absorbance Value]
8	[Absorbance Value]
10	[Absorbance Value]

Table 3: Method Validation Parameters

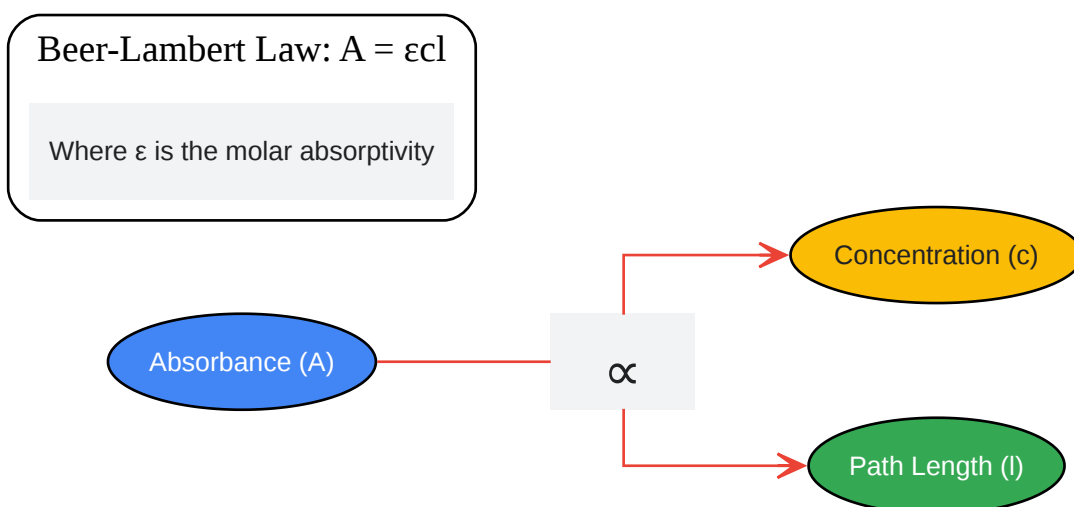
Parameter	Result
Linearity ( $R^2$ )	$\geq 0.995$
Limit of Detection (LOD)	[Calculated Value] $\mu\text{g/mL}$
Limit of Quantification (LOQ)	[Calculated Value] $\mu\text{g/mL}$

## Visualizations



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Caption: Experimental workflow for the quantification of **Disperse Blue 183**.



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Caption: Relationship described by the Beer-Lambert Law.

## Conclusion

The described UV-Vis spectrophotometric method provides a reliable and straightforward approach for the quantification of **Disperse Blue 183**. The method is suitable for various applications within the research, development, and quality control sectors of the textile and dye manufacturing industries. The provided protocols and data presentation guidelines ensure reproducibility and ease of implementation.

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## References

- 1. Page loading... [wap.guidechem.com]
- 2. Disperse Blue 183 | 2309-94-6 [chemicalbook.com]
- 3. worlddyevariety.com [worlddyevariety.com]

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